

# Application Note & Protocol: Preparation of Aftin-4 Stock Solutions in DMSO

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## Compound of Interest

Compound Name:	Aftin-4
CAS No.:	866893-90-5
Cat. No.:	B15617220

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## Introduction

**Aftin-4** is a roscovitine-related purine compound used extensively in Alzheimer's disease (AD) research.[1][2] It functions as a potent and selective small-molecule inducer of amyloid- $\beta$  42 (A $\beta$ 42) peptide production.[3] **Aftin-4** modulates the activity of  $\gamma$ -secretase, an enzyme complex involved in the final cleavage of the Amyloid Precursor Protein (APP), thereby shifting its processing to favor the generation of the more aggregation-prone and neurotoxic A $\beta$ 42 isoform over other A $\beta$  species like A $\beta$ 40.[1][4][5] This action allows researchers to model aspects of AD pathology, such as increased A $\beta$ 42/A $\beta$ 40 ratios and subsequent neurotoxicity, in both in vitro and in vivo systems.[6][7]

Proper preparation of **Aftin-4** stock solutions is critical for obtaining reproducible and reliable experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent due to the high solubility of **Aftin-4**. [3][7] This document provides a detailed protocol for the preparation, storage, and handling of **Aftin-4** stock solutions using anhydrous DMSO.

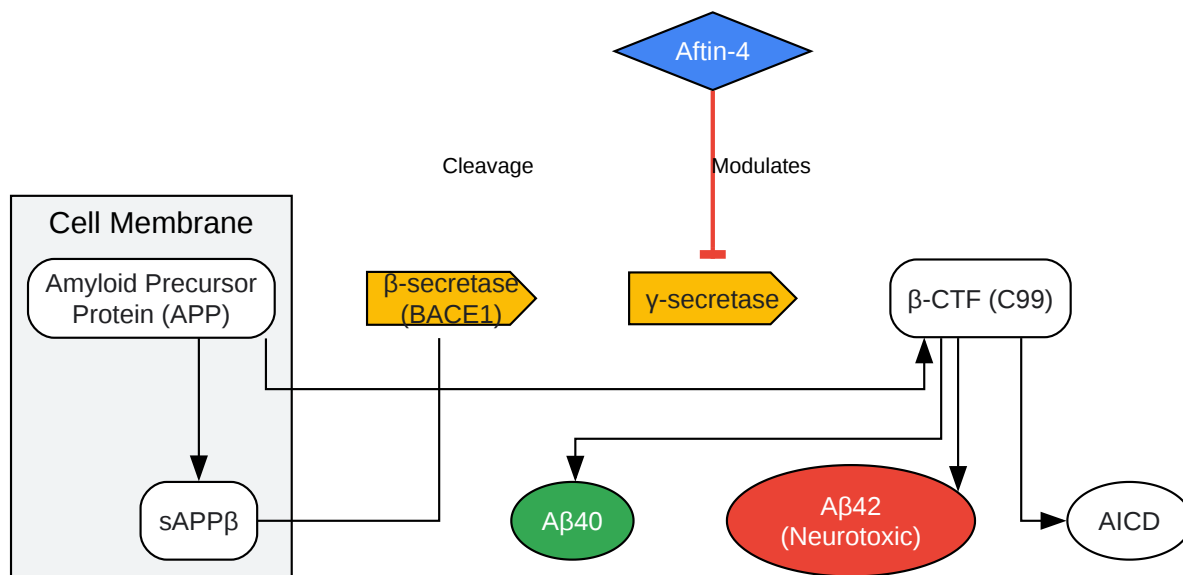
## Physicochemical & Handling Properties

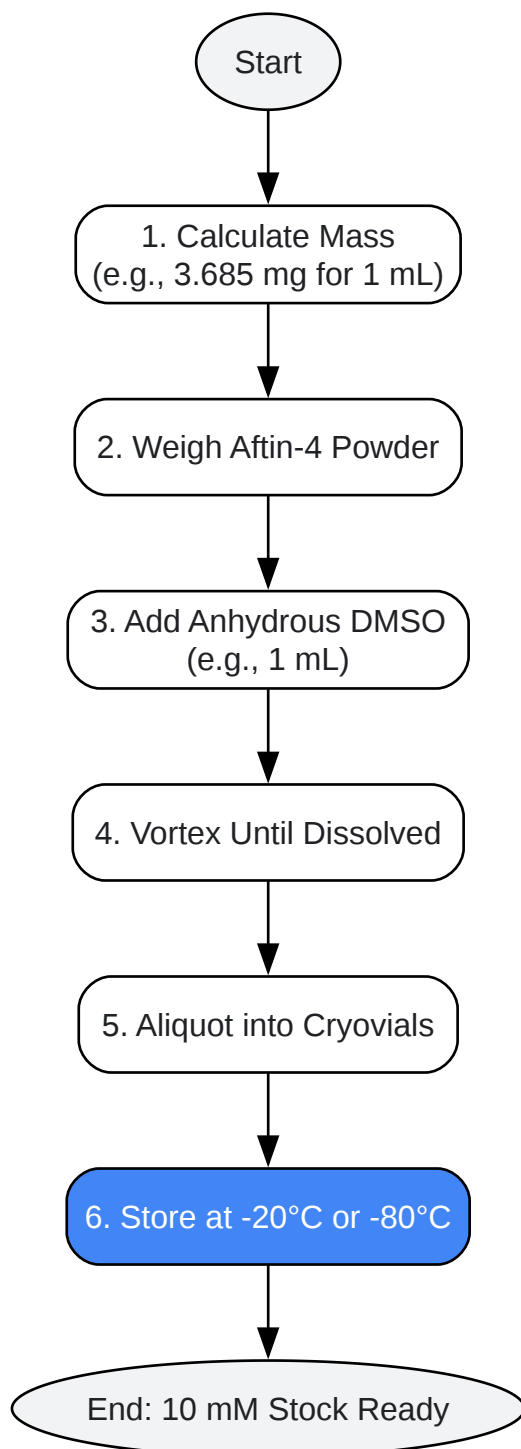
All quantitative data for **Aftin-4** is summarized in the table below. Proper storage is crucial to maintain the stability and activity of the compound.

Property	Value	Citation(s)
Molecular Formula	C <sub>20</sub> H <sub>28</sub> N <sub>6</sub> O	[3][7]
Molecular Weight	368.48 g/mol	[3][8]
CAS Number	866893-90-5	[3][7]
Appearance	White to off-white solid	[3][8]
Purity	≥98%	[7]
Solubility in DMSO	≥100 mg/mL (≥271.39 mM)	[3]
EC <sub>50</sub> (Aβ42 induction)	~30 μM	[1][3]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[3]
Storage (In DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[3]

## Mechanism of Action: Aβ42 Induction

**Aftin-4**'s mechanism involves the modulation of the amyloidogenic pathway. The Amyloid Precursor Protein (APP) is sequentially cleaved by two enzymes: β-secretase (BACE1) and the γ-secretase complex. **Aftin-4** influences the γ-secretase complex, which results in a selective increase in Aβ42 production and a decrease in Aβ38, while Aβ40 levels remain largely unchanged.[2][9] This shift is a key pathological event in Alzheimer's disease. The effects of **Aftin-4** can be reversed by the co-administration of a γ-secretase inhibitor.[7]





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